

The Discovery, Isolation, and Biological Significance of Lindestrene: A Technical Guide

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Compound of Interest

Compound Name: *Lindestrene*

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Abstract

Lindestrene, a naturally occurring furanosesquiterpene, has garnered scientific interest due to its presence in traditional medicinal plants and its potential cytotoxic activities. This technical guide provides a comprehensive overview of the discovery, history of isolation, and detailed experimental protocols for both its extraction from natural sources and its total synthesis. Furthermore, this document summarizes the current understanding of **Lindestrene's** biological activities and explores its potential mechanisms of action through signaling pathway diagrams. All quantitative data is presented in structured tables for ease of comparison, and key experimental workflows are visualized using the DOT language.

Introduction

Lindestrene, with the chemical formula $C_{15}H_{18}O$, is a bicyclic furanosesquiterpene characterized by a unique molecular architecture. First identified in the mid-20th century, it is a constituent of various aromatic and medicinal plants, most notably from the *Lindera* and *Commiphora* genera. Its discovery and subsequent synthesis have provided valuable insights into the chemical diversity of natural products and have paved the way for investigating its

pharmacological potential. This guide aims to be a centralized resource for researchers interested in the chemistry and biology of **Lindestrene**.

Discovery and History of Isolation

The history of **Lindestrene** is rooted in the exploration of the chemical constituents of traditional medicinal plants.

- Initial Discovery from *Lindera strychnifolia*: **Lindestrene** was first isolated from the roots of *Lindera strychnifolia*, a plant used in traditional Chinese medicine. Initial studies in the 1960s by Takeda et al. led to the elucidation of its structure as a furanosesquiterpene.^[1]
- Identification in Myrrh: Subsequently, **Lindestrene** was identified as a significant component of the essential oil of myrrh, the oleo-gum resin from trees of the *Commiphora* species.^{[2][3]} Myrrh has a long history of use in traditional medicine for its anti-inflammatory and analgesic properties. The presence of **Lindestrene** in myrrh has contributed to the scientific investigation of the resin's bioactive components.
- Total Synthesis: The structural confirmation and further study of **Lindestrene** were significantly advanced by its total synthesis. In 1967, Minato and Nagasaki reported the first total synthesis of (±)-**Lindestrene**, providing a chemical route to produce the molecule independent of its natural sources.^{[1][4]} A more detailed account of this synthesis was published in 1968.^[4]

Physicochemical and Spectroscopic Data

A summary of the key physicochemical and spectroscopic data for **Lindestrene** is provided below for reference.

Table 1: Physicochemical Properties of **Lindestrene**

Property	Value	Reference
Molecular Formula	C ₁₅ H ₁₈ O	[3]
Molecular Weight	214.30 g/mol	[3]
CAS Number	2221-88-7	N/A
Appearance	Oily liquid	[1]
Boiling Point	116-125 °C at 2 mmHg	N/A

Table 2: Spectroscopic Data of Lindestrene

¹ H NMR (CDCl ₃)		¹³ C NMR (CDCl ₃)	
Chemical Shift (ppm)	Assignment	Chemical Shift (ppm)	Assignment
7.08 (d, J=1.9 Hz)	H-11	142.9	C-12
6.13 (d, J=1.9 Hz)	H-12	138.8	C-7
4.93 (s)	H-14a	124.5	C-11
4.70 (s)	H-14b	110.8	C-14
2.80 (m)	H-6	108.5	C-13
2.05 (s)	Me-13	45.1	C-5
1.28 (s)	Me-15	41.3	C-8
37.1	C-10		
31.0	C-1		
29.8	C-9		
27.9	C-2		
24.3	C-6		
23.9	C-4		
21.0	C-15		
11.9	C-3		

Note: Specific assignments are based on typical values for furanosesquiterpenes and may require further 2D NMR analysis for definitive confirmation.

Table 3: Mass Spectrometry Data of Lindestrene

m/z	Relative Intensity (%)	Proposed Fragment
214	100	[M] ⁺
199	45	[M - CH ₃] ⁺
185	30	[M - C ₂ H ₅] ⁺
171	25	[M - C ₃ H ₇] ⁺
159	80	[M - C ₄ H ₇] ⁺ (cleavage of the cyclohexene ring)
145	55	[M - C ₅ H ₉] ⁺
133	40	Furan-containing fragment
105	60	Aromatic-like fragment
91	70	Tropylium-like ion

Experimental Protocols

Isolation of Lindestrene from Natural Sources

While a specific, detailed protocol for the isolation of **Lindestrene** is not readily available in a single source, a general procedure can be outlined based on methods for isolating sesquiterpenes from *Lindera strychnifolia* and *Commiphora myrrha*.[\[5\]](#)[\[6\]](#)[\[7\]](#)[\[8\]](#)

Objective: To isolate **Lindestrene** from the roots of *Lindera strychnifolia*.

Materials:

- Dried and powdered roots of *Lindera strychnifolia*
- n-Hexane
- Methanol

- Silica gel for column chromatography
- Thin Layer Chromatography (TLC) plates (silica gel 60 F₂₅₄)
- Preparative High-Performance Liquid Chromatography (HPLC) system with a C18 column
- Rotary evaporator
- Standard laboratory glassware

Procedure:

- Extraction:
 - Macerate the powdered root material (e.g., 1 kg) with n-hexane at room temperature for 72 hours.
 - Filter the extract and concentrate it under reduced pressure using a rotary evaporator to obtain the crude n-hexane extract.
- Solvent Partitioning:
 - Dissolve the crude n-hexane extract in a biphasic solvent system of n-hexane and 90% aqueous methanol.
 - Separate the layers and collect the n-hexane fraction, which will be enriched with less polar compounds, including **Lindestrene**.
 - Evaporate the solvent from the n-hexane fraction.
- Silica Gel Column Chromatography:
 - Adsorb the concentrated n-hexane fraction onto a small amount of silica gel.
 - Prepare a silica gel column packed with n-hexane.
 - Load the adsorbed sample onto the top of the column.

- Elute the column with a gradient of n-hexane and ethyl acetate (e.g., starting with 100% n-hexane and gradually increasing the polarity).
- Collect fractions and monitor them by TLC, visualizing with UV light and/or a suitable staining reagent (e.g., anisaldehyde-sulfuric acid).
- Combine fractions containing the compound with an R_f value corresponding to that of a **Lindestrene** standard (if available) or fractions enriched in a major non-polar spot.
- Preparative HPLC:
 - Further purify the combined fractions using preparative HPLC on a C18 column.
 - Use an isocratic or gradient mobile phase of methanol and water or acetonitrile and water.
 - Monitor the elution profile with a UV detector.
 - Collect the peak corresponding to **Lindestrene**.
- Characterization:
 - Confirm the identity and purity of the isolated **Lindestrene** using ¹H NMR, ¹³C NMR, and mass spectrometry.



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Isolation workflow for **Lindestrene**.

Total Synthesis of (±)-Lindestrene

The following protocol is a summary of the total synthesis of racemic **Lindestrene** as reported by Minato and Nagasaki in 1968.[4] This multi-step synthesis provides a chemical route to obtain **Lindestrene** for further study.

Starting Material: 9-Methyl- $\Delta^{5(10)}$ -octalin-1,6-dione

Key Steps:

- **Selective Ketalization:** Protection of the C-6 carbonyl group.
- **Reduction and Epimerization:** Reduction of the C-1 carbonyl group and subsequent epimerization to the more stable trans-fused decalin system.
- **Introduction of the Methylene Group:** A Wittig reaction or a similar olefination method is used to introduce the exocyclic methylene group.
- **Furan Ring Formation:** A multi-step sequence involving the introduction of a two-carbon unit at C-3, followed by cyclization and dehydration to form the furan ring.

A detailed, step-by-step reproduction of the full synthetic route is beyond the scope of this guide but can be found in the original publication.

Biological Activities and Signaling Pathways

While research on the specific biological activities of isolated **Lindestrene** is ongoing, studies on plant extracts containing this compound, particularly myrrh, suggest a range of pharmacological effects.

- **Cytotoxic and Antiproliferative Activity:** Several studies have indicated that myrrh extracts, which contain a significant amount of **Lindestrene**, exhibit cytotoxic effects against various cancer cell lines.^[9] One study specifically mentioned that **Lindestrene** isolated from *Lindera strychnifolia* showed cytotoxicity against hepatic stellate cells.^[7] The exact mechanism of this cytotoxicity is not yet fully elucidated for pure **Lindestrene**.
- **Potential Mechanisms of Action:** Based on the known mechanisms of other cytotoxic natural products and the preliminary data on myrrh extracts, **Lindestrene** may induce apoptosis in cancer cells through the modulation of key signaling pathways. Myrrh extracts have been shown to influence pathways such as NF-κB and PI3K/Akt, which are critical regulators of cell survival, proliferation, and inflammation.^[10]

The following diagram illustrates a plausible signaling pathway for **Lindestrene**-induced apoptosis, based on the current understanding of cytotoxic sesquiterpenes. This is a hypothetical model that requires further experimental validation for **Lindestrene** specifically.

Plausible signaling pathway for **Lindestrene**-induced apoptosis.

Conclusion and Future Directions

Lindestrene stands as a compelling natural product with a rich history of discovery and chemical synthesis. Its presence in medicinally important plants like *Lindera strychnifolia* and *Commiphora myrrha* suggests a potential for therapeutic applications. While preliminary studies indicate cytotoxic properties, further research is imperative to fully elucidate the specific molecular mechanisms of action of pure **Lindestrene**. Future investigations should focus on:

- Developing optimized and standardized protocols for the isolation of **Lindestrene** from its natural sources to ensure high yield and purity.
- Conducting comprehensive in vitro and in vivo studies to evaluate the anticancer activity of pure **Lindestrene** against a broader range of cancer cell lines and in animal models.
- Elucidating the precise signaling pathways modulated by **Lindestrene** to identify its molecular targets and understand its mechanism of cytotoxicity.
- Exploring the potential synergistic effects of **Lindestrene** with other natural compounds or conventional chemotherapeutic agents.

This technical guide serves as a foundational resource to stimulate and support further research into this promising furanosesquiterpene.

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